

Application Note and Protocol: Disk Diffusion Assay for Assessing Arizonin A1 Sensitivity

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Compound of Interest

Compound Name: Arizonin A1

Cat. No.: B15562016

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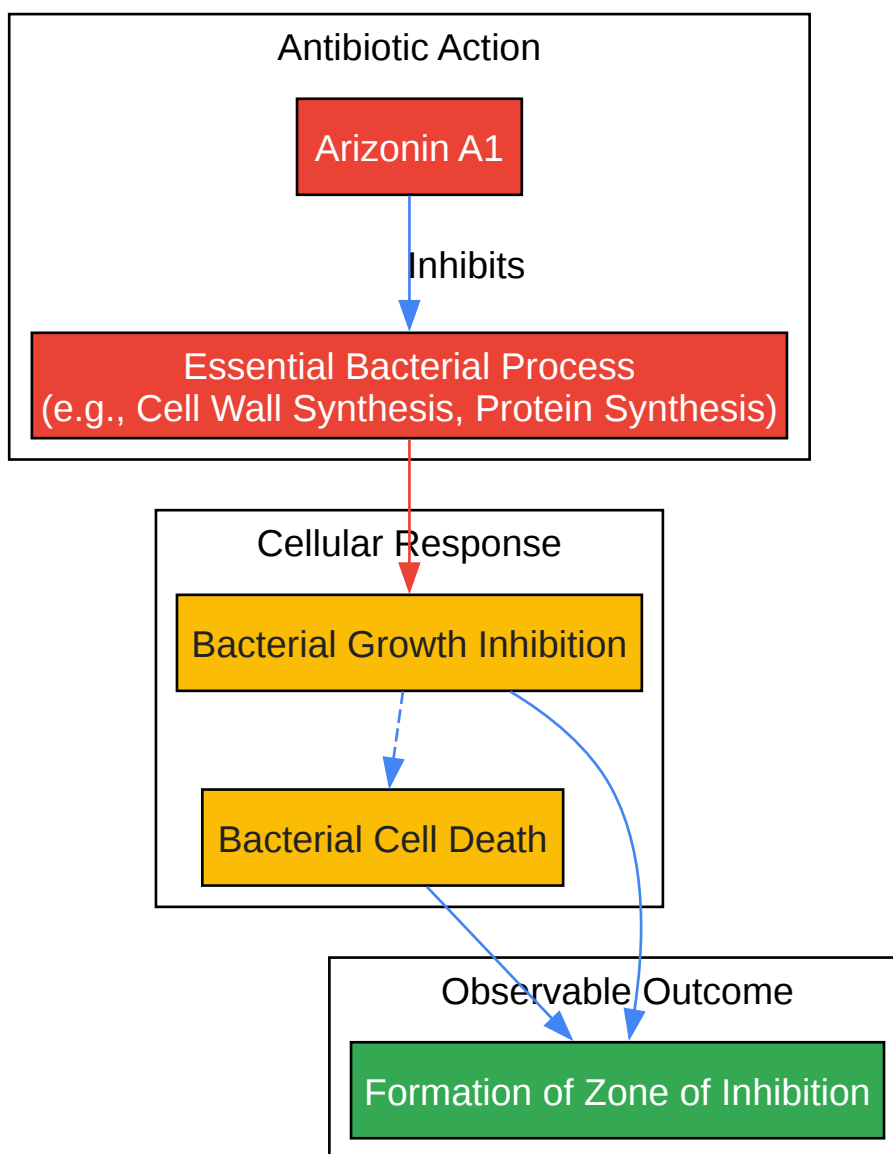
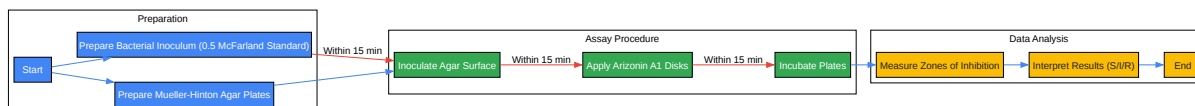
Introduction

The disk diffusion assay, also known as the Kirby-Bauer test, is a widely used and standardized method for determining the susceptibility of bacteria to various antimicrobial agents.^{[1][2][3]} This method is valued for its simplicity, cost-effectiveness, and ability to test a wide range of antimicrobials.^{[1][2]} The principle of the disk diffusion assay is based on the diffusion of an antimicrobial agent from an impregnated paper disk through an agar medium, resulting in a gradient of the antimicrobial concentration. If the microorganism is susceptible to the antimicrobial agent, a clear zone of no growth, known as the zone of inhibition, will appear around the disk. The diameter of this zone is proportional to the susceptibility of the microorganism to the antimicrobial agent.

Arizonin A1 is a member of the arizonin complex of antibiotics, which has demonstrated in vitro antimicrobial activity, particularly against pathogenic strains of Gram-positive bacteria. This application note provides a detailed protocol for assessing the sensitivity of various bacterial strains to **Arizonin A1** using the disk diffusion method, based on established

standards from the Clinical and Laboratory Standards Institute (CLSI) and the European Committee on Antimicrobial Susceptibility Testing (EUCAST).

Experimental Workflow



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- 3. asm.org [asm.org]
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